

Becliconazole mechanism of action study

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Compound Focus: Becliconazole

CAS No.: 192446-75-6

Cat. No.: S11178152

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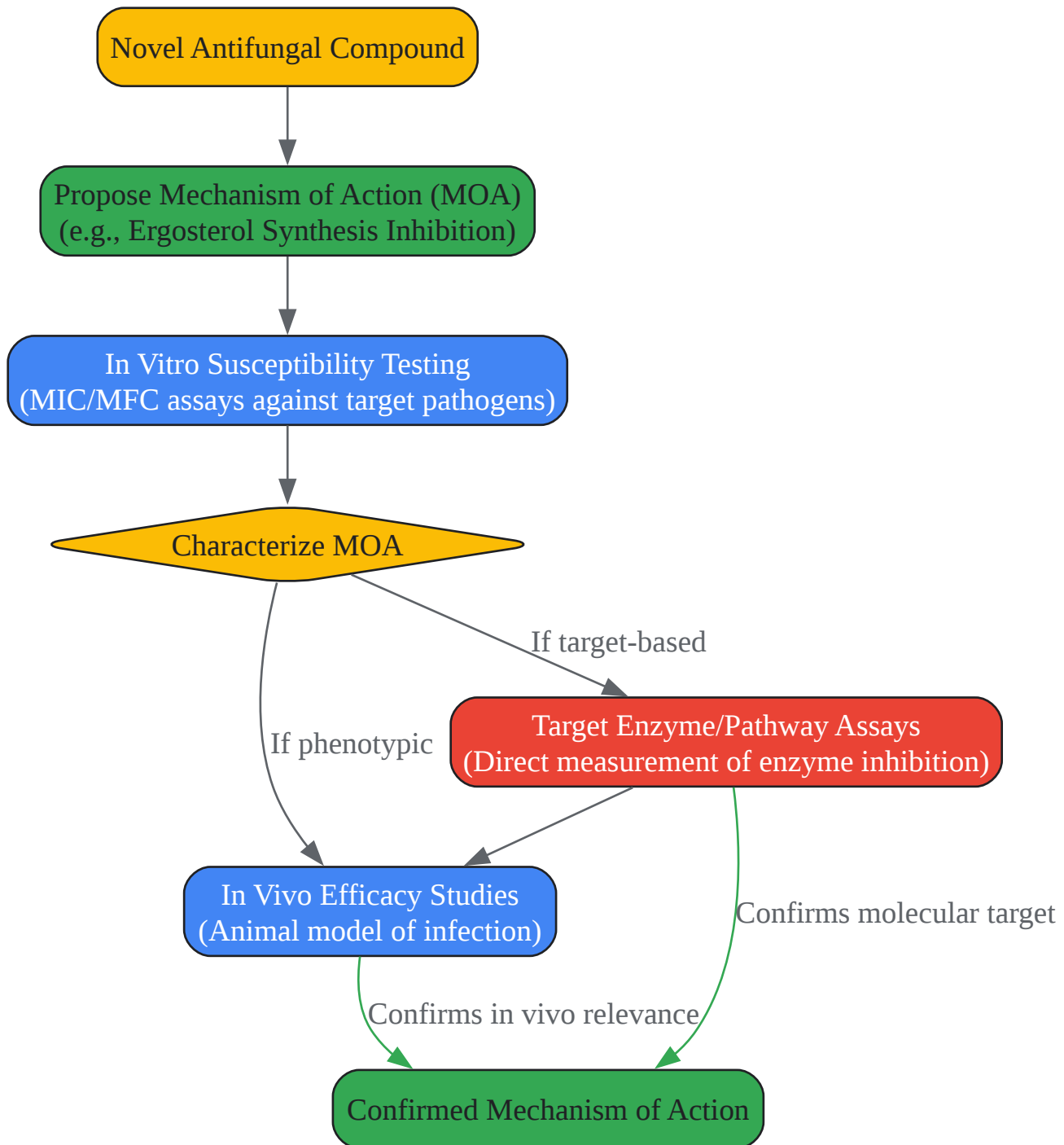
Established Related Antifungal Agents

For your research, it may be helpful to consider the mechanisms of action of well-documented topical azole antifungals. The table below summarizes key information for several agents:

Drug Name	Primary Molecular Target	Mechanism of Action	Key Characteristics & Spectrum
Luliconazole [1] [2] [3]	Lanosterol 14-alpha demethylase [1] [2]	Inhibits ergosterol synthesis, disrupting fungal cell membrane integrity and function [2].	Broad-spectrum activity against dermatophytes, <i>Candida albicans</i> , and <i>Malassezia</i> spp.; known for high potency and favorable skin pharmacokinetics [4] [3].
Efinaconazole [3]	Lanosterol 14-alpha demethylase (inferred from azole class)	Inhibits ergosterol synthesis (inferred from azole class).	First topical triazole approved for onychomycosis; good penetration through the nail plate [3].
Tavaborole [3]	Leucyl-tRNA synthetase [3]	Inhibits fungal protein synthesis by targeting leucyl-tRNA synthetase [3].	Oxaborole antifungal used for onychomycosis; exhibits good nail permeability [3].

Research Pathways for Novel Antifungals

Since data on **Becliconazole** is unavailable, the following diagram outlines a generalized research workflow for characterizing a new antifungal agent's mechanism of action, which you may find useful.



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This workflow synthesizes common approaches from antifungal literature [5] [4]. The process typically begins with a hypothesized mechanism, followed by iterative experimental validation.

Suggestions for Further Research

To continue your investigation, you could:

- **Verify the compound name:** "**Becliconazole**" may be a spelling variation. Similar-sounding established drugs include **Luliconazole**, **Lanoconazole**, and **Eberconazole**.
- **Search patent databases:** New or proprietary compounds are often disclosed in patents before appearing in journal literature.
- **Explore chemical databases:** Platforms like PubChem or ChEMBL allow searching for structurally similar molecules, which can provide insights into potential mechanisms based on chemical similarity [5].

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References

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3. Luliconazole - an overview | ScienceDirect Topics [sciencedirect.com]
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